

An In-depth Technical Safety Guide on 4-Isopropylphenyl Diphenyl Phosphate-d10

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Compound of Interest

Compound Name:	4-Isopropylphenyl Diphenyl Phosphate-d10
Cat. No.:	B15557040

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This technical guide provides a comprehensive overview of the safety data available for **4-Isopropylphenyl Diphenyl Phosphate-d10**. The information presented is primarily based on the safety data sheets (SDS) of the non-deuterated analogue, 4-Isopropylphenyl Diphenyl Phosphate, and related organophosphate compounds, as a specific SDS for the deuterated version is not readily available. It is intended for researchers, scientists, and professionals in drug development who may be handling this compound.

Section 1: Chemical Identification and Physical Properties

4-Isopropylphenyl Diphenyl Phosphate-d10 is a deuterated version of 4-Isopropylphenyl Diphenyl Phosphate. The primary difference is the replacement of ten hydrogen atoms with deuterium. This isotopic labeling is typically used in analytical studies, such as mass spectrometry, to trace the compound's metabolic fate or environmental distribution. The safety profile of the deuterated compound is expected to be very similar to its non-deuterated counterpart.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₂₁ H ₁₁ D ₁₀ O ₄ P	[1]
Molecular Weight	378.42 g/mol	[1]
Appearance	Viscous light yellow liquid or off-white powder/solid	[2],[3]
Odor	Odorless	[4],[3]
Solubility	Insoluble in water.	[2]
Flash Point	> 200 °F (> 93.3 °C)	[2]
Vapor Pressure	0.00000035 mmHg	[2]
log K _{ow} (Octanol/Water Partition Coefficient)	5.31	[2]
Unlabelled CAS Number	55864-04-5	[1][5]

Section 2: Hazard Identification and Classification

The hazard classification for 4-Isopropylphenyl Diphenyl Phosphate can vary depending on the specific isomeric mixture and purity. Some sources classify it as non-hazardous, while others indicate potential for skin and eye irritation, and chronic aquatic toxicity.[6] For mixtures containing related compounds, more severe hazards such as acute toxicity and flammability may be listed.

Table 2: GHS Hazard Classification (for related compounds)

Hazard Class	Hazard Statement	Signal Word	Pictogram	Reference
Acute Toxicity (Oral, Dermal, Inhalation)	H302, H312, H332: Harmful if swallowed, in contact with skin or if inhaled	Warning	GHS07 (Exclamation Mark)	[7]
Eye Irritation	H319: Causes serious eye irritation	Warning	GHS07 (Exclamation Mark)	[7]
Chronic Aquatic Toxicity	H413: May cause long lasting harmful effects to aquatic life	-	-	[8]

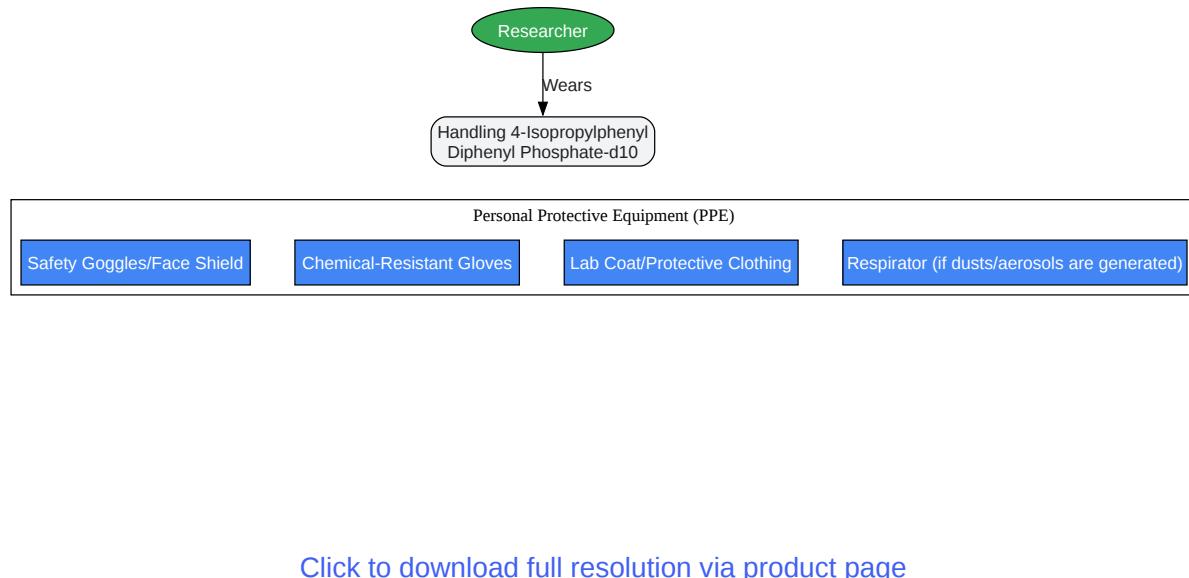
It is important to note that the neurotoxicity of isopropylated triphenyl phosphates is associated with ortho-isomers. Studies on p-isopropylphenyl diphenyl phosphate (the non-deuterated analog of the topic compound) have shown that it did not produce organophosphate-induced delayed neurotoxicity (OPIDN) in hens. However, commercial formulations may contain various isomers, some of which could be neurotoxic.

Section 3: Safe Handling and Storage

Proper handling and storage are crucial to minimize exposure and ensure safety in a laboratory setting.

3.1 Personal Protective Equipment (PPE)

A diagram illustrating the recommended personal protective equipment is provided below.



Caption: Recommended Personal Protective Equipment for handling the compound.

3.2 Handling Procedures

- Handle in a well-ventilated place, preferably in a chemical fume hood.[9]
- Avoid contact with skin and eyes.[9]
- Avoid the formation of dust and aerosols.[9]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[9]
- Do not eat, drink, or smoke when using this product.[7]
- Wash hands thoroughly after handling.[7]

3.3 Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[9]
- Keep away from heat sources and incompatible materials.[7]

Section 4: Emergency Procedures

In case of accidental exposure or spillage, the following procedures should be followed.

4.1 First-Aid Measures

Table 3: First-Aid Measures

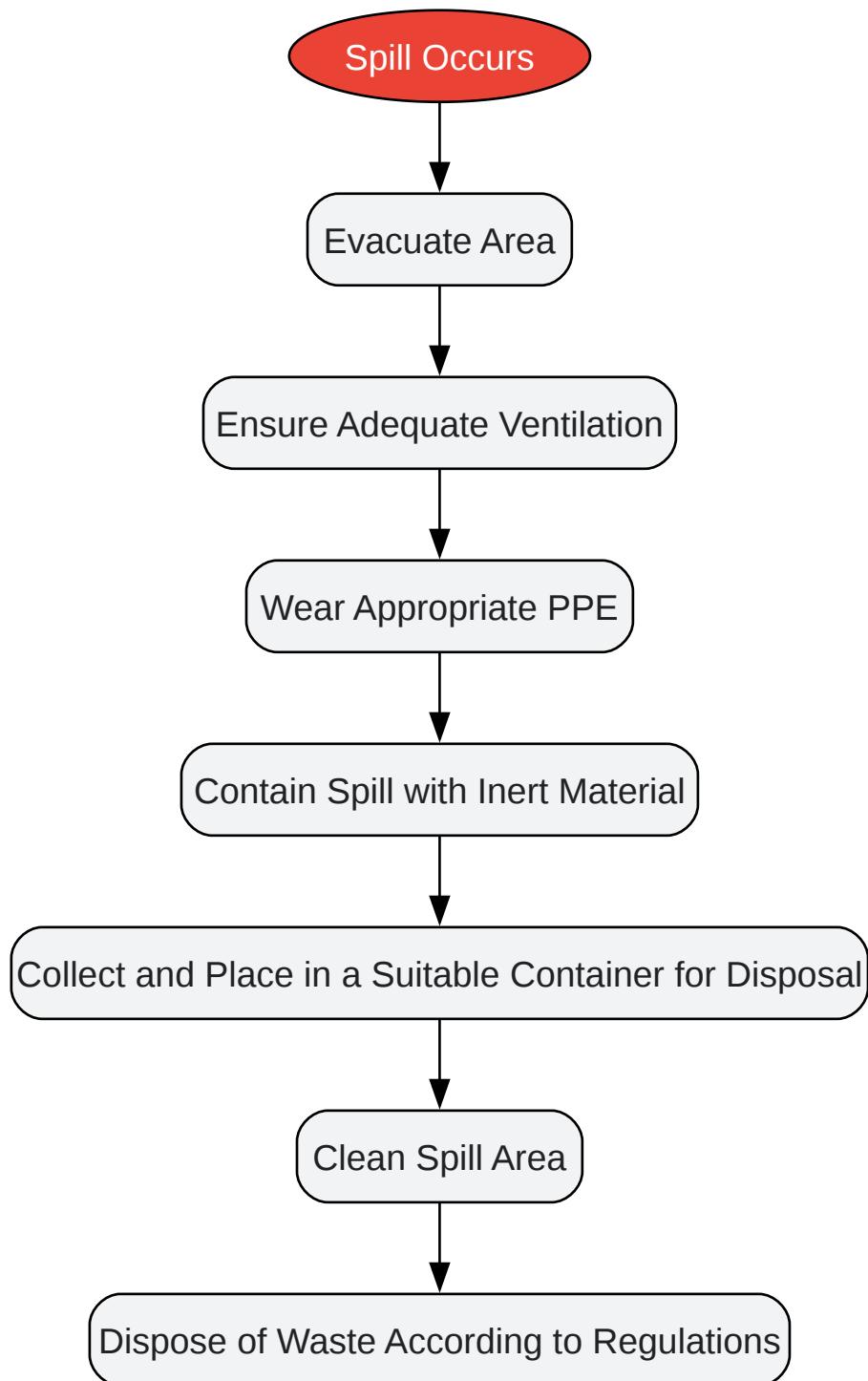
Exposure Route	First-Aid Procedure	Reference
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.	[8]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.	
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	[4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[4]

4.2 Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7]
- **Specific Hazards:** Thermal decomposition can lead to the release of irritating gases and vapors.[4]
- **Protective Equipment:** Wear self-contained breathing apparatus for firefighting if necessary. [9]

4.3 Accidental Release Measures

The logical workflow for handling a spill is outlined in the diagram below.



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